

# 4-Chloro-2-vinylpyrimidine molecular structure and weight

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## Compound of Interest

Compound Name: 4-Chloro-2-vinylpyrimidine

Cat. No.: B11751572

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An In-depth Technical Guide to **4-Chloro-2-vinylpyrimidine**: A Versatile Heterocyclic Electrophile for Drug Discovery and Bioconjugation

## Executive Summary

The pyrimidine core is a cornerstone of medicinal chemistry, forming the structural basis for a multitude of therapeutic agents.<sup>[1]</sup> This guide focuses on **4-Chloro-2-vinylpyrimidine**, a bifunctional heterocyclic compound with significant potential for researchers, scientists, and drug development professionals. Possessing two distinct electrophilic centers—a vinyl group amenable to Michael addition and a chloro-substituent ready for nucleophilic aromatic substitution—this molecule offers a versatile platform for both covalent inhibitor design and combinatorial library synthesis. This document provides a comprehensive overview of its molecular structure, a proposed synthetic pathway, predicted spectroscopic data for characterization, and a detailed analysis of its reactivity. Furthermore, it explores its applications as a covalent warhead targeting cysteine residues and as a foundational scaffold for creating diverse chemical libraries, positioning it as a valuable tool in modern drug discovery.

# Part 1: Molecular Profile and Physicochemical Properties

## The Primacy of the Pyrimidine Scaffold

The pyrimidine ring system is a fundamental building block in nature, most notably as a component of the nucleobases cytosine, thymine, and uracil in DNA and RNA.<sup>[1]</sup> Its synthetic accessibility and the diverse biological activities of its derivatives have made it a privileged scaffold in pharmaceutical development. Pyrimidine-based drugs have found widespread therapeutic applications, including anticancer, antiviral, antimicrobial, and anti-inflammatory agents.<sup>[1]</sup> The strategic functionalization of the pyrimidine ring allows for the fine-tuning of a molecule's physicochemical properties and its interactions with biological targets.

## Molecular Structure of 4-Chloro-2-vinylpyrimidine

**4-Chloro-2-vinylpyrimidine** is an aromatic heterocycle characterized by a pyrimidine ring substituted with a chlorine atom at the C4 position and a vinyl group at the C2 position. This specific arrangement creates a molecule with dual reactivity, a feature of significant interest in medicinal chemistry.

Caption: Molecular structure of **4-Chloro-2-vinylpyrimidine**.

## Physicochemical Properties

The key physicochemical properties of **4-Chloro-2-vinylpyrimidine** are summarized below. These values are calculated based on its chemical structure and are essential for predicting its behavior in biological and chemical systems.

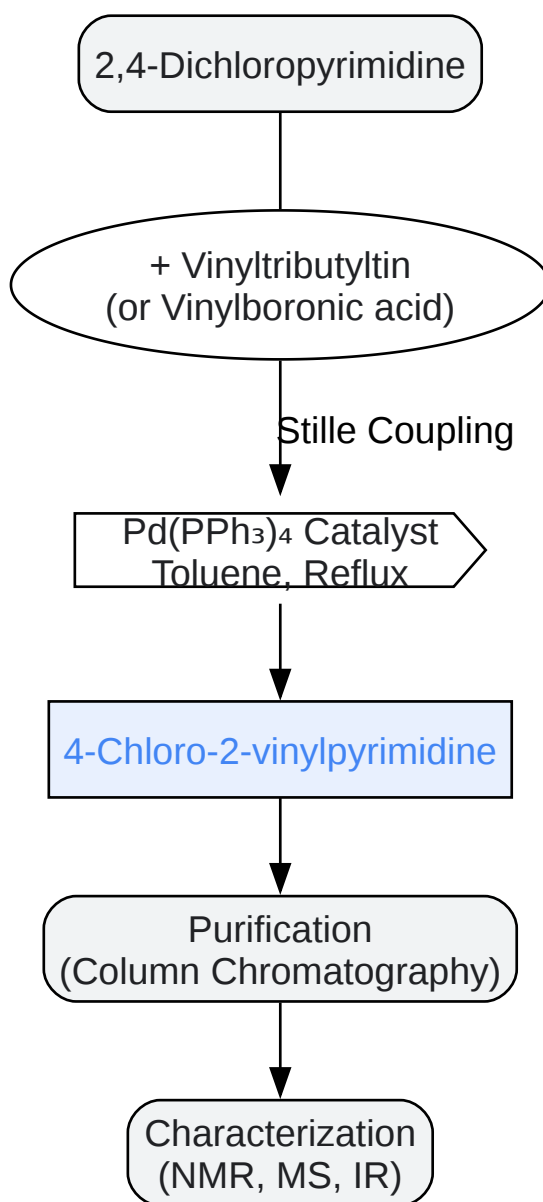
| Property                              | Value                                          | Source     |
|---------------------------------------|------------------------------------------------|------------|
| Molecular Formula                     | C <sub>6</sub> H <sub>5</sub> ClN <sub>2</sub> | Calculated |
| Molecular Weight                      | 140.57 g/mol                                   | Calculated |
| Exact Mass                            | 140.01415 Da                                   | Calculated |
| Topological Polar Surface Area (TPSA) | 25.78 Å <sup>2</sup>                           | Calculated |
| Predicted LogP                        | 1.8 - 2.2                                      | Calculated |
| Hydrogen Bond Donors                  | 0                                              | Calculated |
| Hydrogen Bond Acceptors               | 2                                              | Calculated |
| Rotatable Bond Count                  | 1                                              | Calculated |

## Part 2: Synthesis and Characterization

### Proposed Synthetic Strategy

A direct, documented synthesis for **4-Chloro-2-vinylpyrimidine** is not readily available in the literature. However, a robust and logical synthetic route can be proposed based on established palladium-catalyzed cross-coupling reactions, which are cornerstones of modern organic synthesis. The most plausible approach involves a Stille or Suzuki coupling reaction between a commercially available di-substituted pyrimidine and a vinylating agent.

The key precursor is 2,4-dichloropyrimidine. The C4 position of the pyrimidine ring is generally more activated towards nucleophilic substitution than the C2 position. However, in palladium-catalyzed cross-coupling reactions, selectivity can often be tuned. The proposed strategy involves the selective coupling of a vinyl organometallic reagent at the C2 position.



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Caption: Proposed workflow for the synthesis of **4-Chloro-2-vinylpyrimidine**.

## Experimental Protocol: Palladium-Catalyzed Stille Coupling

This protocol describes a potential method for synthesizing **4-Chloro-2-vinylpyrimidine**. The causality behind this choice is the high functional group tolerance and reliability of the Stille coupling for creating carbon-carbon bonds on heterocyclic systems.

- Materials:
  - 2,4-Dichloropyrimidine
  - Vinyltributyltin
  - Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh<sub>3</sub>)<sub>4</sub>]
  - Anhydrous Toluene
  - Standard laboratory glassware, inert atmosphere setup (Nitrogen or Argon)
  - Silica gel for column chromatography
- Procedure:
  - Reaction Setup: To a flame-dried, three-neck round-bottom flask equipped with a reflux condenser and under an inert atmosphere, add 2,4-dichloropyrimidine (1.0 eq).
  - Solvent and Reagents: Dissolve the starting material in anhydrous toluene. Add tetrakis(triphenylphosphine)palladium(0) (0.05 eq) to the solution.
  - Addition of Vinylating Agent: Add vinyltributyltin (1.1 eq) to the reaction mixture via syringe. The slight excess ensures complete consumption of the dichloropyrimidine.
  - Reaction: Heat the mixture to reflux (approx. 110 °C) and monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS. The reaction is anticipated to run for 12-24 hours.
  - Workup: Upon completion, cool the reaction to room temperature. Dilute the mixture with ethyl acetate and wash with an aqueous solution of potassium fluoride (KF) to remove tin byproducts, followed by a brine wash.
  - Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the pure **4-Chloro-2-vinylpyrimidine**.

## Spectroscopic Characterization (Predicted)

As experimental spectra are not publicly available, the following data are predicted based on established chemical shift principles and data from analogous vinyl-substituted heterocycles.<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup> This information is crucial for the structural verification of the synthesized compound.

- <sup>1</sup>H NMR Spectroscopy:** The proton NMR spectrum is expected to show distinct signals for the vinyl group protons and the pyrimidine ring protons.

| Proton(s)                      | Predicted Chemical Shift (δ, ppm) | Predicted Multiplicity   | Predicted Coupling Constants (J, Hz)                                |
|--------------------------------|-----------------------------------|--------------------------|---------------------------------------------------------------------|
| H-5                            | ~7.4 - 7.6                        | Doublet (d)              | <sup>3</sup> J(H5-H6) ≈ 5-6 Hz                                      |
| H-6                            | ~8.6 - 8.8                        | Doublet (d)              | <sup>3</sup> J(H5-H6) ≈ 5-6 Hz                                      |
| Vinyl -CH=                     | ~6.7 - 6.9                        | Doublet of doublets (dd) | <sup>3</sup> J(trans) ≈ 16-18 Hz,<br><sup>3</sup> J(cis) ≈ 10-12 Hz |
| Vinyl =CH <sub>2</sub> (trans) | ~6.2 - 6.4                        | Doublet of doublets (dd) | <sup>3</sup> J(trans) ≈ 16-18 Hz,<br><sup>2</sup> J(gem) ≈ 1-2 Hz   |
| Vinyl =CH <sub>2</sub> (cis)   | ~5.6 - 5.8                        | Doublet of doublets (dd) | <sup>3</sup> J(cis) ≈ 10-12 Hz,<br><sup>2</sup> J(gem) ≈ 1-2 Hz     |

Note: Spectra are typically recorded in deuterated chloroform (CDCl<sub>3</sub>) with tetramethylsilane (TMS) as an internal standard.

- <sup>13</sup>C NMR Spectroscopy:** The carbon NMR spectrum will provide confirmation of the carbon skeleton.

| Carbon                 | Predicted Chemical Shift ( $\delta$ , ppm) |
|------------------------|--------------------------------------------|
| C-2                    | ~160 - 162                                 |
| C-4                    | ~163 - 165                                 |
| C-5                    | ~120 - 122                                 |
| C-6                    | ~157 - 159                                 |
| Vinyl -CH=             | ~135 - 137                                 |
| Vinyl =CH <sub>2</sub> | ~125 - 127                                 |

## Part 3: Chemical Reactivity and Mechanistic Insights

### Dual Electrophilic Nature

**4-Chloro-2-vinylpyrimidine** is a bifunctional electrophile.

- The Vinyl Group: The vinyl group attached to the electron-withdrawing pyrimidine ring is electron-deficient, making it an excellent Michael acceptor. It is susceptible to conjugate addition by soft nucleophiles.[\[5\]](#)
- The C4-Position: The chlorine atom at the C4 position activates the carbon for nucleophilic aromatic substitution (S<sub>N</sub>Ar), allowing for its displacement by a wide range of nucleophiles.

### Covalent Modification via Michael Addition

The vinylpyrimidine moiety is highly effective for cysteine bioconjugation.[\[5\]](#) The reaction proceeds via a Michael addition mechanism where the thiol group of a cysteine residue attacks the  $\beta$ -carbon of the vinyl group. This reaction is often rapid and highly selective for cysteine over other nucleophilic amino acid residues like lysine under physiological conditions.[\[5\]](#) This selectivity is a significant advantage over other reagents like maleimides, which can exhibit off-target reactivity.[\[5\]](#)

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